

No Publicly Available Information on Icmt-IN-45

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Compound of Interest

Compound Name: *Icmt-IN-45*

Cat. No.: *B12368887*

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Despite a comprehensive search of scientific databases and public records, no information was found regarding a compound or drug candidate designated "**Icmt-IN-45**." This suggests that "**Icmt-IN-45**" may be an internal project code not yet disclosed publicly, a misnomer, or a compound that has not been the subject of published scientific research.

The search for "**Icmt-IN-45**" and related terms did not yield any specific data on its discovery, development, mechanism of action, or any preclinical or clinical studies. The search results did, however, return information on other unrelated topics that include "ICMT" or "45" in their names. These included:

- D.H.E. 45®: A registered trademark for an injectable drug containing dihydroergotamine mesylate, used to treat migraine headaches. Its mechanism of action involves binding to serotonin, dopamine, and noradrenaline receptors.[\[1\]](#)
- ¹⁸F-AV-45 (Florbetapir): A radiopharmaceutical agent used in Positron Emission Tomography (PET) scans to image beta-amyloid plaques in the brain, a hallmark of Alzheimer's disease. [\[2\]](#)
- AHEAD 3-45 Study: A clinical trial investigating the efficacy of lecanemab in individuals with preclinical Alzheimer's disease, meaning they have amyloid plaques but are cognitively unimpaired.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) The study consists of two sister trials, A3 and A45, tailored to different levels of brain amyloid.[\[4\]](#)
- ICMT 2025: The International Conference on Mechanical Transmission, a forum for researchers and engineers in the field of mechanical engineering.[\[7\]](#)[\[8\]](#)

Without any specific information on **lcmt-IN-45**, it is not possible to provide a technical guide, summarize quantitative data, detail experimental protocols, or create the requested diagrams.

For researchers, scientists, and drug development professionals seeking information on a specific compound, it is crucial to have the correct and publicly recognized nomenclature. If "**lcmt-IN-45**" is an internal designation, information would only be available through direct communication with the developing organization.

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References

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- 6. CCTS Assists in Testing Promising New Alzheimer's Drug | UK Center for Clinical and Translation Science [ccts.uky.edu]
- 7. ICMT 2025 [icmt2025.org]
- 8. ICMT 2025 [icmt2025.org]
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